

Essential Guide to the Proper Disposal of PSB-1491

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Compound of Interest

Compound Name: PSB-1491

Cat. No.: B15617315

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **PSB-1491**, a potent and selective monoamine oxidase B (MAO-B) inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to these guidelines is critical for minimizing environmental contamination and ensuring personnel safety.

Disclaimer: A specific Safety Data Sheet (SDS) with comprehensive disposal and hazard information for **PSB-1491** (CAS# 1619884-67-1) is not readily available in the public domain. The following procedures are therefore based on general best practices for the disposal of hazardous chemical waste, particularly for chlorinated aromatic compounds and indazole derivatives.^{[1][2]} It is imperative to treat **PSB-1491** as a potentially hazardous substance and consult with your institution's Environmental Health and Safety (EHS) office for specific guidance.

I. Immediate Safety and Handling Precautions

Before handling **PSB-1491** for disposal, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE) to minimize exposure risk.

Engineering Controls: All handling of **PSB-1491** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of any dust or vapors.^[1]

Personal Protective Equipment (PPE): A summary of recommended PPE is provided in the table below.

Spill Response: Maintain a chemical spill kit readily accessible. In the event of a spill, evacuate the area, wear appropriate PPE, and contain the spill using an inert absorbent material.[\[2\]](#)[\[3\]](#)

II. Quantitative Data Summary

The following table summarizes the known chemical and physical properties of **PSB-1491**.[\[4\]](#)

Property	Value
Chemical Name	N-(3,4-Dichlorophenyl)-1-methyl-1H-indazole-5-carboxamide
CAS Number	1619884-67-1
Molecular Formula	C ₁₅ H ₁₁ Cl ₂ N ₃ O
Molecular Weight	320.17 g/mol
Appearance	Solid powder
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C. Store in a dry, dark place.

III. Step-by-Step Disposal Protocol

The disposal of **PSB-1491** must be managed as hazardous chemical waste. Under no circumstances should this compound be disposed of down the drain or in the general trash.[\[5\]](#)
[\[6\]](#)

Step 1: Waste Identification and Segregation

- Treat all **PSB-1491** waste, including unused product and contaminated materials, as hazardous chemical waste.[\[2\]](#)
- Do not mix **PSB-1491** waste with other waste streams unless explicitly permitted by your institution's EHS office.[\[7\]](#)

Step 2: Waste Collection

- Solid Waste: Collect solid **PSB-1491** waste, such as leftover powder and contaminated items (e.g., weighing papers, gloves, pipette tips), in a dedicated, clearly labeled, and sealable container.^{[1][3]}
- Liquid Waste: If **PSB-1491** is in a solution, collect it in a separate, compatible, and clearly labeled hazardous waste container. The container should be made of a material that does not react with the solvent or **PSB-1491**.^[7]

Step 3: Container Labeling and Storage

- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**PSB-1491**," the CAS number, and any other information required by your institution (e.g., accumulation start date, principal investigator).^{[3][7]}
- Storage: Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA) away from incompatible materials. The storage area should be cool, dry, and well-ventilated.^{[3][7]} Secondary containment should be used to prevent spills.

Step 4: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.^[8]
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.^[5]

Step 5: Documentation

- Maintain accurate records of the amount of **PSB-1491** waste generated and the date of its disposal.

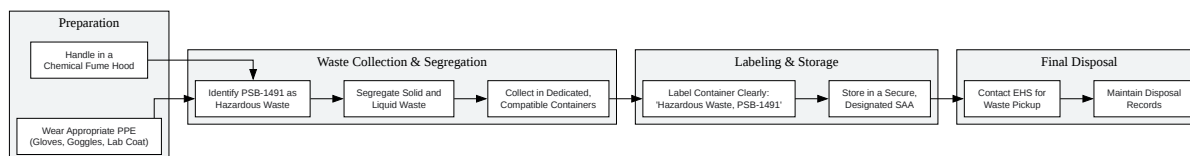
IV. Emergency Procedures

In the event of accidental exposure, take the following immediate actions:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

V. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PSB-1491**.



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